

Ethyl 6-hydroxypyridine-2-carboxylate CAS number and molecular formula

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Compound of Interest

Compound Name: Ethyl 6-hydroxypyridine-2-carboxylate

Cat. No.: B1336221

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An In-depth Technical Guide to Ethyl 6-hydroxypyridine-2-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 6-hydroxypyridine-2-carboxylate**, a key heterocyclic building block in medicinal chemistry and drug discovery. This document consolidates available data on its chemical properties, synthesis, spectroscopic analysis, and the biological significance of its structural motif.

Core Compound Identification

Ethyl 6-hydroxypyridine-2-carboxylate is a pyridine derivative characterized by a hydroxyl group at the 6-position and an ethyl carboxylate group at the 2-position. This arrangement of functional groups makes it a versatile precursor for the synthesis of more complex molecules with a wide range of biological activities.

Table 1: Chemical and Physical Properties

Property	Value	Reference
CAS Number	53389-00-7	[1]
Molecular Formula	C8H9NO3	[1]
Molecular Weight	167.16 g/mol	[1]
Canonical SMILES	CCOC(=O)C1=CC=CC(=O)N1	[2]
InChI Key	BHTPNYOMVLJREU-UHFFFAOYSA-N	[2]
Appearance	Light yellow crystalline substance (for the parent acid)	[3]
Purity	Typically ≥95%	[1]

Spectroscopic Data

Spectroscopic analysis is crucial for the structural confirmation of **Ethyl 6-hydroxypyridine-2-carboxylate**. While a comprehensive public database of its spectra is not readily available, typical spectral characteristics can be inferred from its structure and data for related compounds. Key analytical techniques for this compound include Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS).[4]

Table 2: Predicted and Reported Spectroscopic Data

Technique	Data	Source
¹ H NMR	Spectrum available	ChemicalBook[4]
¹³ C NMR	Spectrum available	ChemicalBook[4]
Mass Spectrometry	Spectrum available; Predicted m/z for [M+H] ⁺ : 168.06552	ChemicalBook[4], PubChemLite[2]
Infrared (IR)	Spectrum available	ChemicalBook[4]

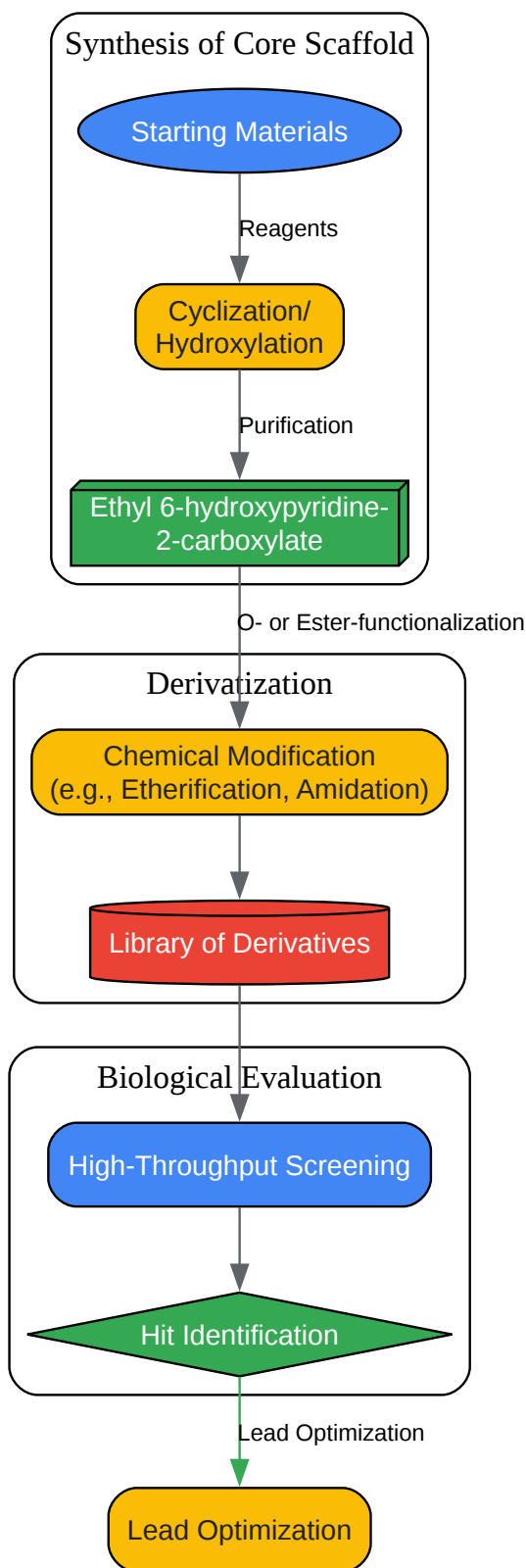
Note: For detailed spectra, direct acquisition from suppliers or specialized databases is recommended.

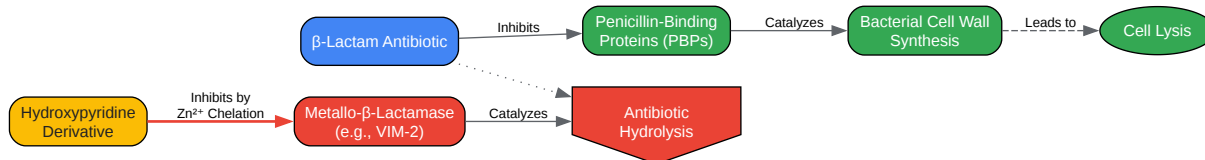
Synthesis and Derivatization

While a specific, detailed protocol for the synthesis of **Ethyl 6-hydroxypyridine-2-carboxylate** is not widely published, general methods for the synthesis of hydroxypyridine carboxylates can be applied. One common approach involves the cyclization of appropriate precursors. For instance, the reaction of ethyl aminocrotonates with derivatives of malonic acid is a suitable method for preparing substituted dihydropyridine carboxylates.^[5] Another potential route is the direct hydroxylation of a pyridine-2-carboxylate derivative.

The primary utility of **Ethyl 6-hydroxypyridine-2-carboxylate** is as a scaffold for further chemical modification. The hydroxyl and ester functionalities serve as handles for a variety of chemical transformations.

Below is a generalized workflow for the utilization of this compound in a drug discovery context.





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